

Sorbitan Monostearate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Sorbitan monooctadecanoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the physicochemical properties of sorbitan monostearate, a non-ionic surfactant widely utilized in the pharmaceutical, cosmetic, and food industries. This document details its molecular characteristics, methods of analysis, and functional applications, with a focus on its role in drug delivery systems.

Molecular and Chemical Properties

Sorbitan monostearate, also known by its commercial name Span 60, is an ester of sorbitan (a derivative of sorbitol) and stearic acid.[1][2] It is a lipophilic surfactant primarily used as a water-in-oil (W/O) emulsifier.[3][4] The chemical structure consists of a hydrophilic sorbitan head and a lipophilic stearic acid tail, rendering it surface-active.[5]

Chemical Formula and Molecular Weight

The molecular formula and weight of sorbitan monostearate are fundamental to its characterization and application.

Property	Value	References
Molecular Formula	C ₂₄ H ₄₆ O ₆	[1][2][3]
Molecular Weight	430.62 g/mol	[1][2][6]
CAS Number	1338-41-6	[1]
Synonyms	Span 60, Sorbitan stearate, SMS	[3][7]

Physicochemical Specifications

Key physicochemical parameters define the quality and functionality of sorbitan monostearate. These values are often determined according to pharmacopeial standards.[8][9]

Parameter	Specification Range	References
Acid Value	5 - 10 mg KOH/g	[8][9]
Saponification Value	147 - 157 mg KOH/g	[3][8][9]
Hydroxyl Value	235 - 260 mg KOH/g	[3][8][9]
Water Content	≤ 1.5%	[8][9]
Melting Point	50 - 52 °C	[4]
HLB Value	4.7	[3]

Synthesis of Sorbitan Monostearate

The industrial synthesis of sorbitan monostearate is typically a two-step process involving the dehydration of sorbitol to sorbitan, followed by esterification with stearic acid.[10][11]

Figure 1: Synthesis of Sorbitan Monostearate

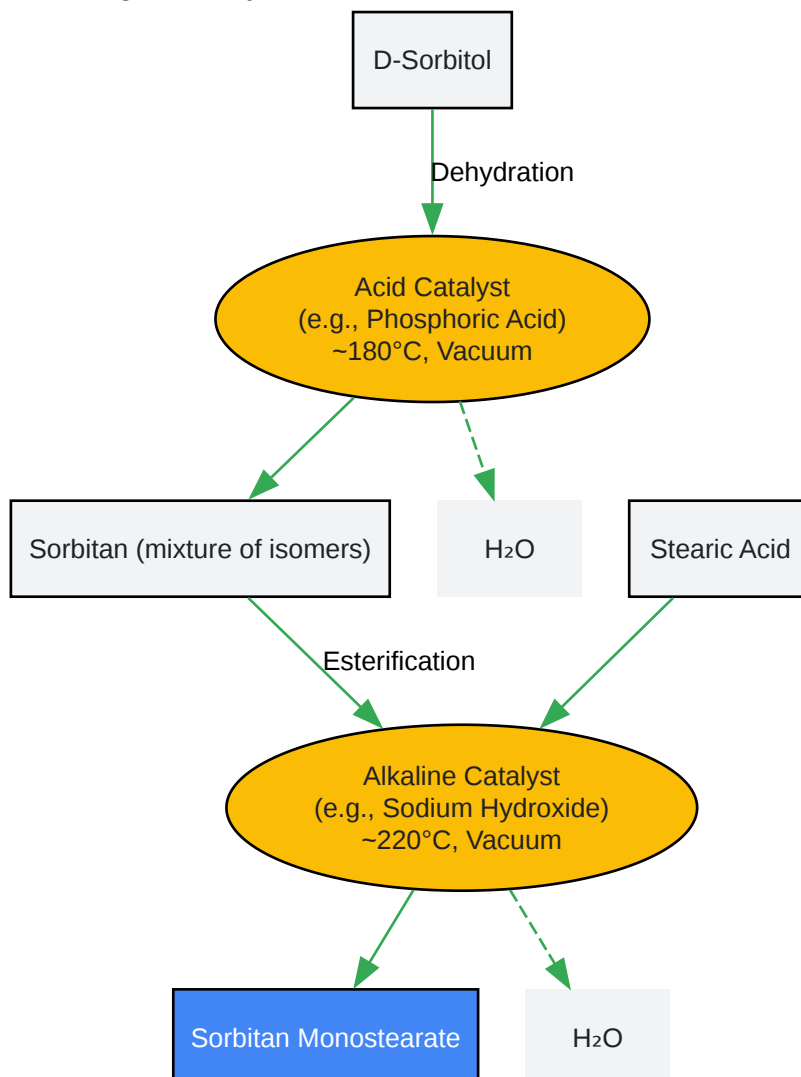


Figure 2: Experimental Workflow for Organogel Formulation and Characterization

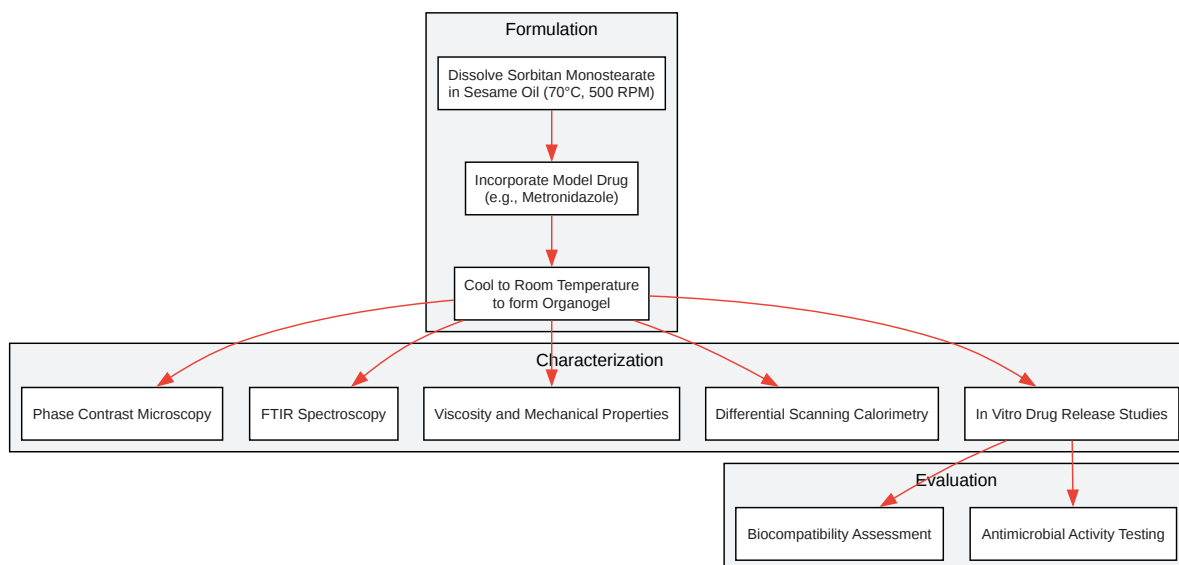
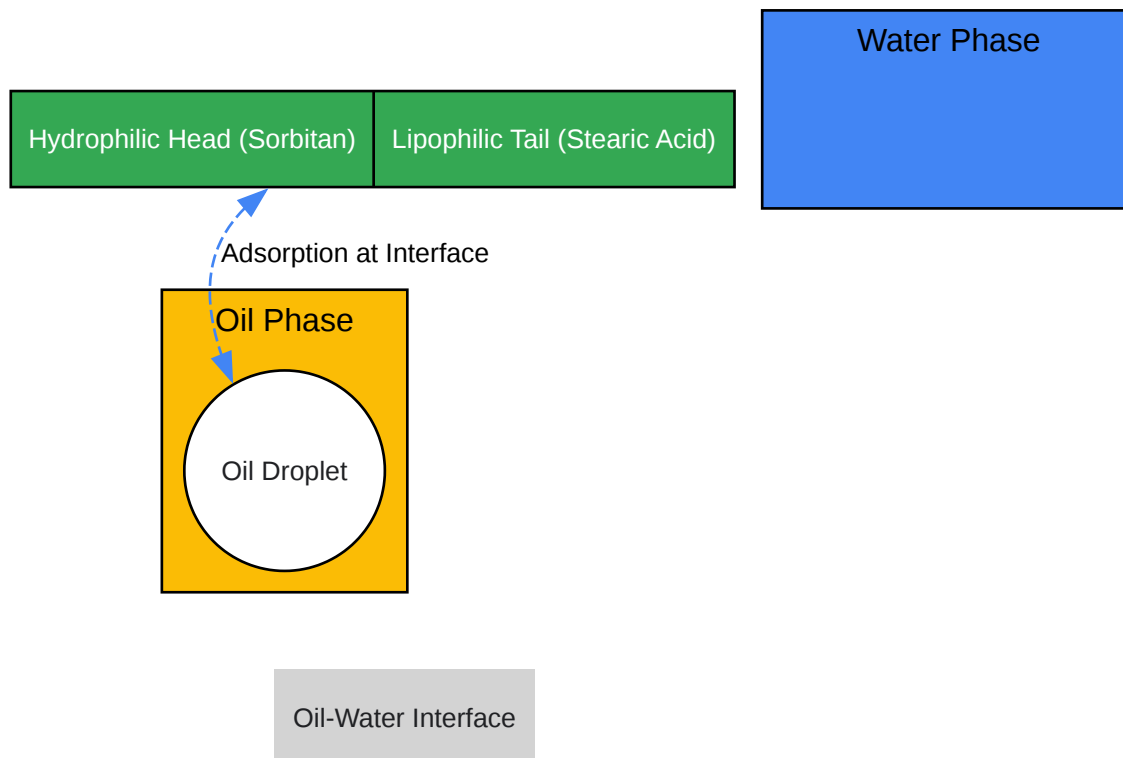


Figure 3: Emulsifying Action of Sorbitan Monostearate



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References

- 1. academic.oup.com [academic.oup.com]
- 2. Development and Characterization of Sorbitan Monostearate and Sesame Oil-Based Organogels for Topical Delivery of Antimicrobials - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Sorbitan Monostearate Span 60 | 1338-41-6 | E491 - HUANA [huanachemical.com]
- 4. Sorbitan Monostearate: Introduction to Properties, Performance, Usage, and Dosage - Guangdong Huana Chemistry Co., Ltd. [huanachemical.com]
- 5. nbinnno.com [nbinnno.com]

- 6. Sorbitan monooctadecanoate | C₂₄H₄₆O₆ | CID 16218600 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. digicollections.net [digicollections.net]
- 8. Sorbitan Monostearate [drugfuture.com]
- 9. fao.org [fao.org]
- 10. iis.org [iis.org]
- 11. researchgate.net [researchgate.net]
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